

Spectroscopic Data of 2,2'-Bipyrimidine-5-Amine: A Technical Guide

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Compound of Interest

Compound Name: 2-(Pyrimidin-2-yl)pyrimidin-5-amine

CAS No.: 1154009-40-1

Cat. No.: B3010116

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Executive Summary & Compound Profile

2,2'-Bipyrimidine-5-amine is a mono-functionalized derivative of the 2,2'-bipyrimidine scaffold. Unlike its symmetric counterpart (5,5'-diamino-2,2'-bipyrimidine), the 5-amine derivative possesses a unique asymmetry that makes it a valuable "Janus-type" ligand. It offers a chelating nitrogen pocket for metal coordination (

-site) and a pendant amino group for secondary functionalization (e.g., amide coupling, hydrogen bonding networks).

This guide provides the structural basis for identifying this compound, distinguishing it from the symmetric 5,5'-diamine and the parent 2,2'-bipyrimidine.

Chemical Identity

Property	Data
Systematic Name	5-amino-2,2'-bipyrimidine
Molecular Formula	
Molecular Weight	173.18 g/mol
Core Scaffold	2,2'-Bipyrimidine (CAS 34671-83-5)
Key Functionality	Primary Amine (-NH) at C5 position
Symmetry Point Group	(Planar)

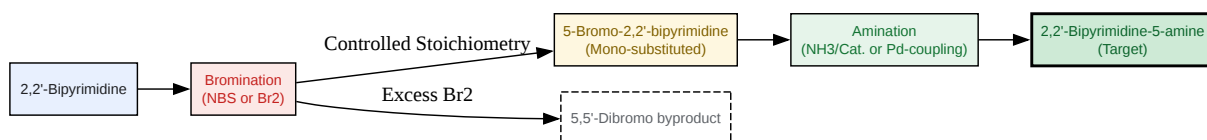
Synthesis & Structural Context[1][2][3][4][5]

Understanding the synthesis is critical for interpreting the spectroscopic impurities. The mono-amine is typically accessible via two primary routes:

- Electrophilic Halogenation & Amination: Controlled bromination of 2,2'-bipyrimidine to the 5-bromo intermediate, followed by Buchwald-Hartwig amination or nucleophilic substitution.
- Cross-Coupling: Nickel(0)-mediated Ullmann-type coupling of 2-chloropyrimidine and 5-amino-2-chloropyrimidine (or its protected equivalent).

The presence of the 5,5'-diamine (symmetric byproduct) or unreacted 2,2'-bipyrimidine are common spectroscopic contaminants.

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway focusing on the mono-functionalization route. Controlling stoichiometry at the bromination step is critical to avoid the symmetric 5,5'-derivative.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The definitive identification of the mono-amine lies in its asymmetry. The

¹H NMR spectrum will display two distinct spin systems: one for the substituted pyrimidine ring and one for the unsubstituted ring.

Predicted

¹H NMR Data (DMSO-

, 400 MHz)

Signal	Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
A	8.95 - 9.05	Doublet (Hz)	2H	H-4', H-6'	Unsubstituted ring; deshielded by ring nitrogens.
B	8.20 - 8.30	Singlet	2H	H-4, H-6	Substituted ring; shielded by ortho-amino effect (+M).
C	7.55 - 7.65	Triplet (Hz)	1H	H-5'	Unsubstituted ring; para-position relative to C-C bond.
D	5.80 - 6.20	Broad Singlet	2H	-NH	Exchangeable amino protons; shift varies with concentration /solvent.

Key Diagnostic Feature:

- **Symmetry Breaking:** Unlike 2,2'-bipyrimidine (which shows only two signals: a doublet and a triplet) or 5,5'-diamino-2,2'-bipyrimidine (which shows only one singlet for ring protons), the 5-amine derivative shows three distinct aromatic signals (Doublet, Triplet, Singlet).

C NMR Shifts (Predicted)

- C-2, C-2' (Bridgehead): 160–162 ppm (Quaternary)

- C-5 (Amino-bound): 145–148 ppm (Upfield shift due to electron donation)
- C-4, C-6: 140–142 ppm
- C-4', C-6': 155–158 ppm (Typical pyrimidine range)
- C-5': 120–122 ppm

Infrared (IR) Spectroscopy

The IR spectrum confirms the presence of the primary amine and the integrity of the heteroaromatic core.

Frequency (cm)	Vibration Mode	Description
3400 - 3450	(N-H)	Asymmetric primary amine stretch.
3300 - 3350	(N-H)	Symmetric primary amine stretch.
1620 - 1640	(N-H)	Scissoring deformation of the amino group. ^[1]
1560 - 1580	(C=N)	Pyrimidine ring breathing modes.
1250 - 1300	(C-N)	C(aryl)-N(amine) bond stretch.

UV-Vis Absorption

- Solvent: Acetonitrile or Methanol
- 1: ~240 nm (, aromatic core)
- 2: ~300–320 nm (n

, with ICT character).

- Effect of Substitution: The amino group introduces an auxochromic shift (red shift) compared to unsubstituted 2,2'-bipyrimidine (nm). The transition involves intramolecular charge transfer (ICT) from the amino lone pair to the electron-deficient pyrimidine rings.

Experimental Protocols

Protocol A: Verification of Asymmetry (Self-Validating Step)

To confirm you have the mono-amine and not a mixture of starting material and diamine:

- TLC Analysis: Use a polar solvent system (e.g., 10% MeOH in DCM).
 - 2,2'-Bipyrimidine: [2][3][4][5][6][7][8][9] High (Non-polar).
 - 5-Amino-2,2'-bipyrimidine: Medium (Fluorescent blue under UV 365nm).
 - 5,5'-Diamino-2,2'-bipyrimidine: Low (Most polar).
- Mass Spectrometry (ESI+):
 - Look for .
 - Absence of (Parent) and (Diamine) peaks confirms purity.

Protocol B: Preparation for Coordination

When using 2,2'-bipyrimidine-5-amine as a ligand:

- Dissolve 1 eq. of ligand in hot ethanol.
- Add 1 eq. of metal salt (e.g.,
,
).
- The amino group generally does not coordinate if the metal is soft/borderline, as the chelating bipyrimidine pocket is thermodynamically preferred. However, the amino group can participate in H-bonding or protonation.

Applications & Logic

The selection of 2,2'-bipyrimidine-5-amine over the symmetric diamine is usually driven by the need for desymmetrization.

- Supramolecular Building Blocks: The mono-amine allows for the "head-to-tail" construction of oligomers where the amine of one unit H-bonds to the pyrimidine nitrogen of another.
- Push-Pull Systems: It serves as an electron-deficient bridge (bipyrimidine) with a single electron donor (amine), creating a dipole useful in non-linear optics (NLO).
- Bioconjugation: The single amine allows for conjugation to a single biomolecule (e.g., via NHS-ester coupling) without cross-linking, which would occur with the diamine.

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